

An In-depth Technical Guide to 2-Benzimidazolethiol-d4: Chemical Properties and Applications

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Compound of Interest

Compound Name: 2-Benzimidazolethiol-d4

Cat. No.: B562739

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, characterization, and potential applications of **2-Benzimidazolethiol-d4**. This deuterated analog of 2-mercaptobenzimidazole is a valuable tool in various research and development settings, particularly in pharmacokinetic studies and as an internal standard for analytical applications.

Core Chemical Properties

2-Benzimidazolethiol-d4, also known as 2-Mercaptobenzimidazole-d4, is a stable, isotopically labeled form of 2-mercaptobenzimidazole where four hydrogen atoms on the benzene ring are replaced with deuterium. This substitution results in a higher molecular weight compared to the unlabeled compound, a key feature for its use in mass spectrometry-based assays.

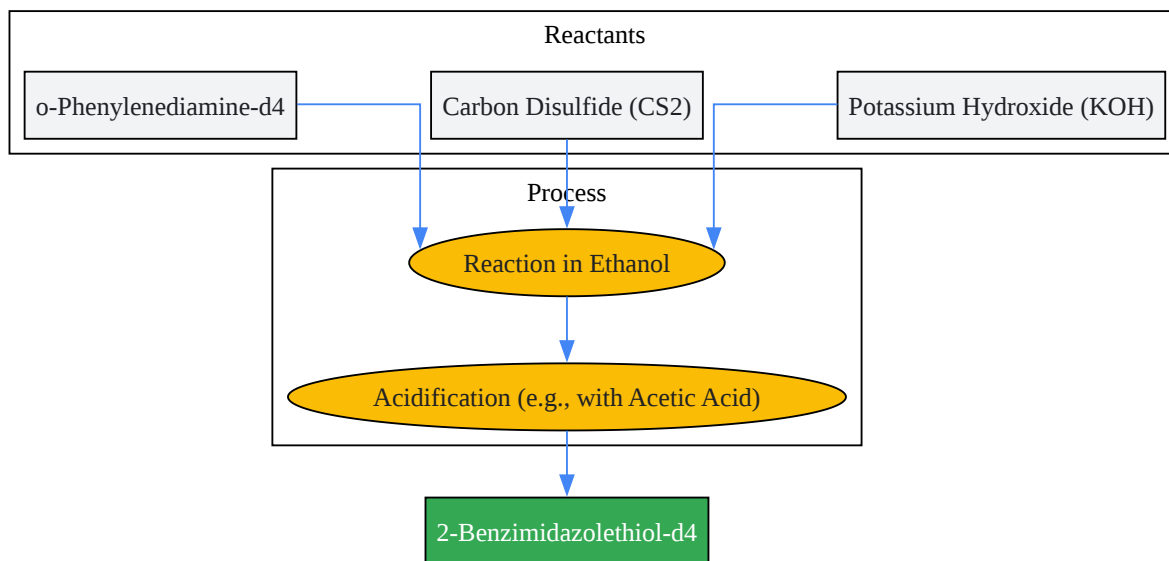
Property	Value	Source(s)
Molecular Formula	C ₇ H ₂ D ₄ N ₂ S	[1]
Molecular Weight	154.23 g/mol	[1]
Exact Mass	154.0503 u	[1]
CAS Number	931581-17-8	[2]
Synonyms	2-Mercaptobenzimidazole-4,5,6,7-d ₄ , Benzimidazole-2-thiol-d ₄ , o-Phenylenethiourea-d ₄	[2]
Appearance	White to off-white solid	
Melting Point	>300 °C	
Isotopic Enrichment	≥98 atom % D	[2]

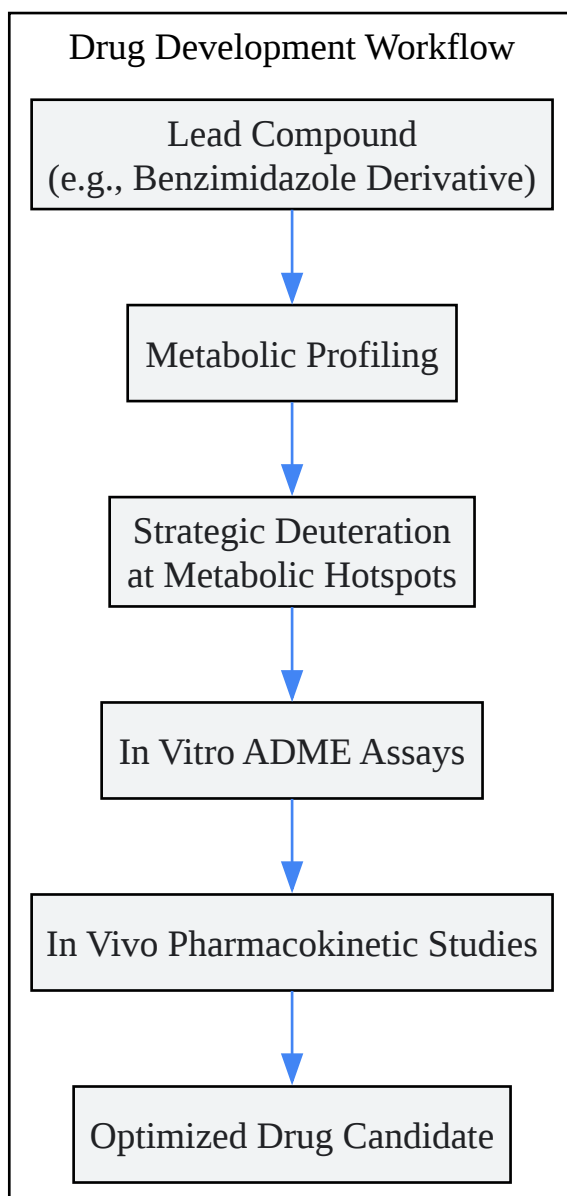
Synthesis and Characterization

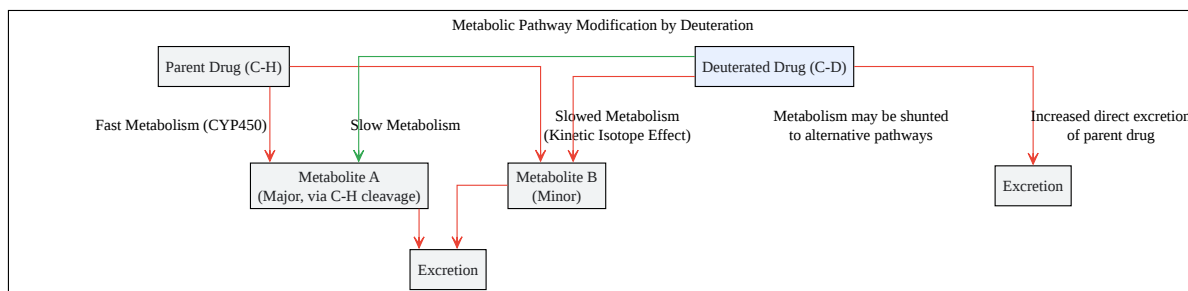
The synthesis of **2-Benzimidazolethiol-d₄** typically involves the reaction of deuterated o-phenylenediamine with a source of a thiocarbonyl group. While specific protocols for the deuterated version are not readily published, established methods for the synthesis of 2-mercaptobenzimidazole can be adapted.[3][4][5][6]

General Synthetic Approach

A common and adaptable method involves the reaction of o-phenylenediamine-d₄ with carbon disulfide in the presence of a base, such as potassium hydroxide, in an alcoholic solvent.







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